

# Physical and chemical properties of vinyltriphenylphosphonium bromide

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## Compound of Interest

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bromide*

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## Vinyltriphenylphosphonium Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Vinyltriphenylphosphonium bromide** is a versatile organophosphorus salt that serves as a crucial reagent in modern organic synthesis. Its ability to participate in a variety of chemical transformations, most notably the Wittig reaction, makes it an invaluable tool for the construction of complex molecular architectures, including those found in pharmaceutically active compounds. This technical guide provides an in-depth overview of the physical and chemical properties of **vinyltriphenylphosphonium bromide**, detailed experimental protocols, and a summary of its key applications.

### Physical and Chemical Properties

**Vinyltriphenylphosphonium bromide** is a white to off-white or pale yellow crystalline powder. [1][2] It is a quaternary phosphonium salt, characterized by a phosphorus atom bonded to three phenyl groups and one vinyl group, with bromide as the counterion.[3] This ionic nature dictates many of its physical properties. The compound is sensitive to light and is hygroscopic, requiring storage at 2-8°C in a dry environment.[4][5]

## Quantitative Data Summary

| Property          | Value   | References |
|-------------------|---|------------|
| Molecular Formula | C <sub>20</sub> H <sub>18</sub> BrP               | [1][6]     |
| Molecular Weight  | 369.23 g/mol                                      | [1][7]     |
| Melting Point     | 176 - 190 °C                                      | [1][6][8]  |
| Appearance        | White to off-white or pale yellow powder/crystals | [1][2][6]  |
| Purity            | ≥ 96%   | [1][6][9]  |
| CAS Number        | 5044-52-0   | [1][4][6]  |

## Spectroscopic Data

Spectroscopic analysis is essential for the characterization of **vinyltriphenylphosphonium bromide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H and <sup>13</sup>C NMR data are available for the structural confirmation of this compound.[10][11]
- Infrared (IR) Spectroscopy: IR spectra, typically obtained using KBr pellets or Attenuated Total Reflectance (ATR), show characteristic peaks for the P+-C bond.[12][13]
- Raman Spectroscopy: Raman spectra provide complementary vibrational information for a complete structural analysis.[12]

## Chemical Reactivity and Applications

**Vinyltriphenylphosphonium bromide** is a key reagent in a multitude of organic reactions.

### The Wittig Reaction

The most prominent application of **vinyltriphenylphosphonium bromide** is in the Wittig reaction, a powerful method for the synthesis of alkenes from aldehydes and ketones.[14][15] The vinyl group can be transferred to the carbonyl compound, forming a new carbon-carbon double bond.[1][14]

## Other Reactions

Beyond the Wittig reaction, it is also utilized in:

- **Cycloaddition Reactions:** It participates in cycloadditions with various compounds, including nitro ketone Baylis-Hillman adducts.[\[2\]](#)
- **Schweizer Reaction:** This reagent is also known as Schweizer's Reagent and is used in the Schweizer reaction.[\[2\]](#)[\[4\]](#)
- **Synthesis of Heterocycles:** It serves as a versatile precursor for the synthesis of a wide array of heterocyclic systems.[\[8\]](#)
- **Michael Additions:** The vinyl group can act as a Michael acceptor, enabling conjugate addition reactions.[\[2\]](#)

## Experimental Protocols

### Synthesis of Vinyltriphenylphosphonium Bromide

A common and well-documented method for the preparation of **vinyltriphenylphosphonium bromide** involves the reaction of triphenylphosphine with a suitable precursor, followed by an elimination step.[\[8\]](#)[\[16\]](#)

Materials:

- Triphenylphosphine
- $\beta$ -Bromophenetole
- Phenol
- Anhydrous ether
- Ethyl acetate

Procedure:

- A mixture of triphenylphosphine and  $\beta$ -bromophenetole is heated in phenol at  $90^\circ \pm 3^\circ\text{C}$  for 48 hours.[8][16]
- The reaction mixture is cooled to room temperature and then slowly added to vigorously stirred anhydrous ether, leading to the precipitation of the crude intermediate, phenoxyethyltriphenylphosphonium bromide.[8][16]
- The crude product is collected by filtration and washed with anhydrous ether.[8][16]
- The intermediate is then heated under reflux in ethyl acetate for 24 hours to induce elimination of phenol, yielding **vinyltriphenylphosphonium bromide**. [8][16]
- The product is purified by repeated washing with ethyl acetate and anhydrous ether and then dried.[8]

Safety Precautions: Phenol is corrosive and should be handled with appropriate personal protective equipment.[8] **Vinyltriphenylphosphonium bromide** has been reported to cause an allergic sneezing reaction, and direct contact should be avoided.[8]

## Visualized Workflows and Pathways

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **vinyltriphenylphosphonium bromide**.

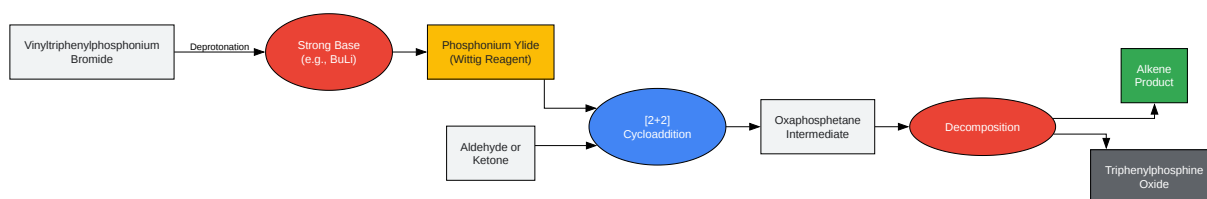


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Caption: Key stages in the synthesis of **vinyltriphenylphosphonium bromide**.

### The Wittig Reaction Pathway

This diagram outlines the general mechanism of the Wittig reaction, a primary application of **vinyltriphenylphosphonium bromide**.



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Caption: The mechanistic pathway of the Wittig reaction.

## Conclusion

**Vinyltriphenylphosphonium bromide** is a cornerstone reagent in organic synthesis, offering a reliable and versatile method for the formation of carbon-carbon double bonds and the construction of complex molecules. Its well-defined physical and chemical properties, coupled with established synthetic protocols, make it an indispensable tool for researchers in academia and industry, particularly in the fields of medicinal chemistry and materials science. A thorough understanding of its reactivity and handling is crucial for its effective and safe utilization in the laboratory.

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